

Unveiling 11-Methylforsythide: A Technical Guide to its Discovery, Origin, and Characterization

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Compound of Interest

Compound Name: 11-Methylforsythide

Cat. No.: B13440936

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Abstract

This technical guide provides a comprehensive overview of the current knowledge surrounding the iridoid glucoside, **11-Methylforsythide**. It details its natural origin, discovery, and chemical structure. While specific biological activity and modulated signaling pathways for **11-Methylforsythide** are not yet extensively documented in publicly available literature, this guide lays the foundational information necessary for future research and drug development endeavors.

Introduction

11-Methylforsythide is a naturally occurring iridoid glucoside that has been identified in plant species of the Forsythia genus. Iridoids are a class of monoterpenoids known for their diverse biological activities, making them a subject of interest in natural product chemistry and drug discovery. This document synthesizes the available technical information on **11-Methylforsythide**, focusing on its discovery, chemical properties, and biosynthetic context.

Discovery and Origin

11-Methylforsythide has been identified as a natural constituent of *Forsythia europaea* and has also been detected in the leaves and fruits of *Forsythia suspensa*. Its discovery is rooted in

the broader investigation of the chemical constituents of the Forsythia genus, which is a source of various bioactive compounds used in traditional medicine.

A metabolome analysis of Forsythia suspensa revealed the presence of **11-methylforsythide** and indicated a statistically significant positive correlation between the levels of forsythoside B and **11-methylforsythide** in both the leaves and fruits of the plant.^{[1][2][3]} This correlation suggests a potential biosynthetic relationship between the two compounds, where forsythoside B might be a precursor or a closely related metabolite in the same biochemical pathway.^{[1][2][3]}

Chemical Structure and Properties

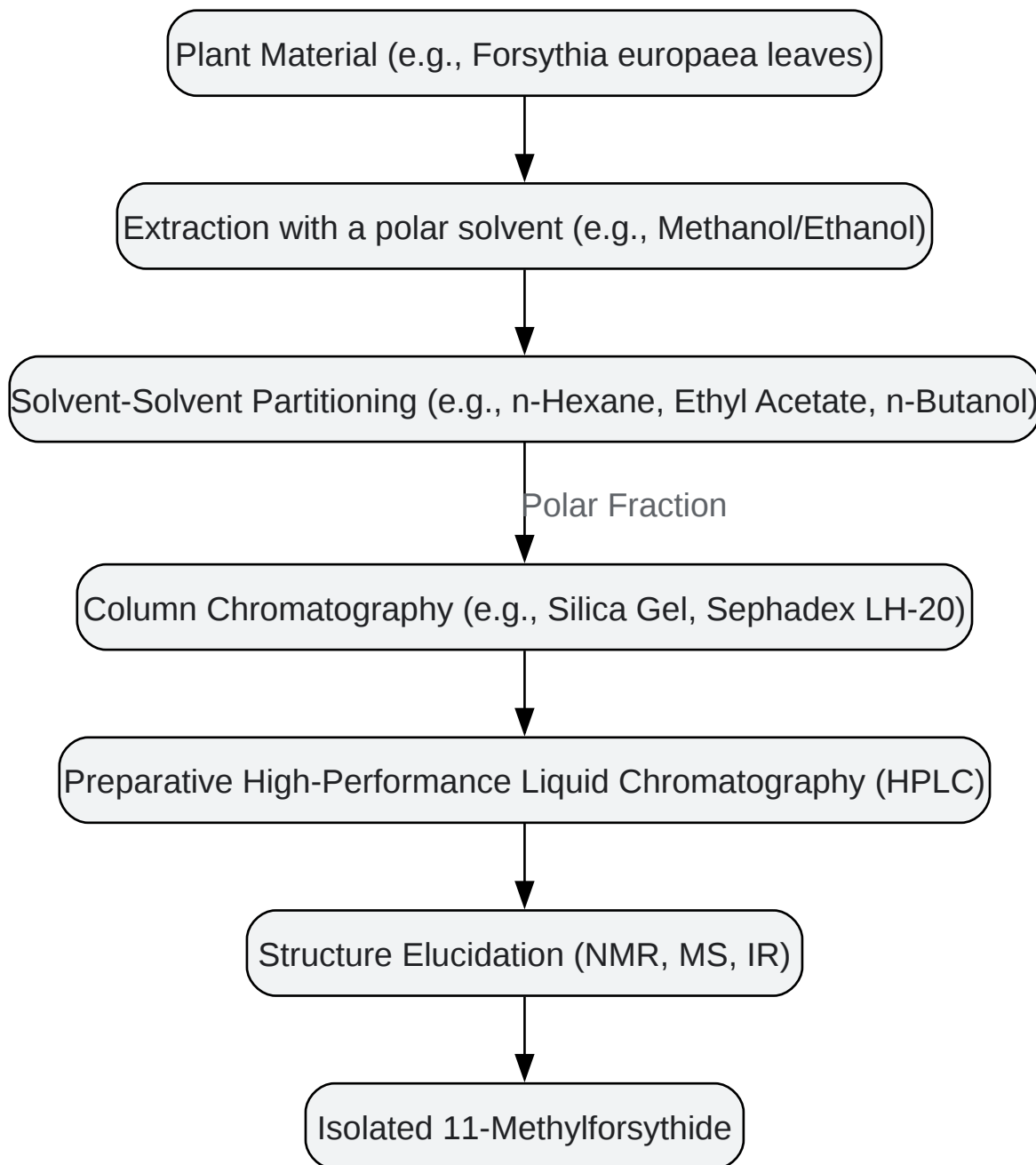
The chemical identity of **11-Methylforsythide** is established by its IUPAC name and CAS number.

Property	Value
IUPAC Name	(1S,4aS,7S,7aS)-1-(β-D-Glucopyranosyloxy)-4-(methoxycarbonyl)-1,4a,5,6,7,7a-hexahydrocyclopenta[c]pyran-7-carboxylic acid
CAS Number	159598-00-2
Molecular Formula	C ₁₇ H ₂₄ O ₁₁
Synonyms	(1S,4aS,7S,7aS)-1-(β-D-Glucopyranosyloxy)-4-(methoxycarbonyl)-1,4a,5,6,7,7a-hexahydrocyclopenta[c]pyran-7-carboxylic acid; (1S)-1α-(beta-D-Glucopyranosyloxy)-1,4α,5,6,7,7α-hexahydrocyclopenta[c]pyran-4,7α-dicarboxylic acid 4-methyl ester

Experimental Protocols

Detailed experimental protocols for the initial isolation and structure elucidation of **11-Methylforsythide** are not extensively detailed in the currently reviewed literature. However, a general workflow for the isolation of iridoid glucosides from plant material can be outlined.

General Isolation Workflow for Iridoid Glucosides



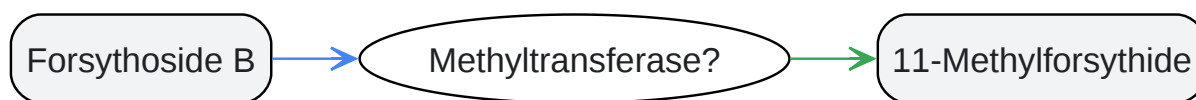
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A general experimental workflow for the isolation of **11-Methylforsythide**.

Potential Biosynthetic Relationship

The observed correlation between **11-Methylforsythide** and forsythoside B in *Forsythia suspensa* suggests a close biosynthetic link. While the exact enzymatic steps are yet to be

elucidated, a hypothetical relationship can be visualized.



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A putative biosynthetic relationship between Forsythoside B and **11-Methylforsythide**.

Biological Activity and Signaling Pathways

To date, specific studies detailing the biological activities of isolated **11-Methylforsythide** are scarce in the public domain. The broader class of iridoid glucosides is known to possess a wide range of pharmacological effects, including anti-inflammatory, antioxidant, and neuroprotective properties. Given its structural similarity to other bioactive iridoids from Forsythia, it is plausible that **11-Methylforsythide** may exhibit similar activities. However, dedicated biological assays are required to confirm this. Consequently, there is no information available on the specific signaling pathways modulated by **11-Methylforsythide**.

Future Directions

The current body of knowledge on **11-Methylforsythide** presents several opportunities for future research:

- **Isolation and Full Characterization:** A detailed report on the isolation and comprehensive spectroscopic analysis of **11-Methylforsythide** is needed to provide a complete chemical profile.
- **Biological Screening:** A systematic evaluation of the biological activities of purified **11-Methylforsythide** is crucial. This should include assays for anti-inflammatory, antioxidant, antimicrobial, and cytotoxic effects.
- **Mechanism of Action Studies:** Should biological activity be identified, subsequent studies should focus on elucidating the underlying mechanism of action, including the identification of modulated signaling pathways.

- Biosynthetic Pathway Elucidation: Further investigation into the biosynthesis of **11-Methylforsythide**, potentially through isotopic labeling studies, could confirm its relationship with forsythoside B and uncover novel enzymatic transformations.

Conclusion

11-Methylforsythide is a structurally defined iridoid glucoside of natural origin with a potential link to the biosynthesis of other known bioactive compounds in Forsythia. While its specific biological functions remain to be explored, its chemical classification and the activities of related compounds suggest it as a candidate for future pharmacological investigation. This guide provides the essential, core information to stimulate and support such research endeavors.

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References

- 1. Metabolome analysis of genus Forsythia related constituents in Forsythia suspensa leaves and fruits using UPLC-ESI-QQQ-MS/MS technique | PLOS One [journals.plos.org]
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